Technical Guide: Mass Spectrometry Fragmentation of (R,S)-Nornicotine Bitartrate[1]

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Compound of Interest

Compound Name:	*(R,S)-Nornicotine Bitartrate*
CAS No.:	*7249-98-1*
Cat. No.:	*B13724701*

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Executive Summary

Target Analyte: (R,S)-Nornicotine (as Bitartrate salt).[1] Role: Major metabolite of nicotine; minor tobacco alkaloid.[1] Key Challenge: Differentiating from isobaric and structural analogs (e.g., Anabasine, Nicotine fragments) and managing the bitartrate counter-ion in LC-MS workflows. Primary Identification: Precursor ion

with dominant product ions at

.[1]

Chemical Identity & Properties

Understanding the structural basis of fragmentation is critical for interpreting MS spectra.

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Property	Detail
Chemical Name	3-(pyrrolidin-2-yl)pyridine
Formula (Free Base)	
MW (Free Base)	148.21 g/mol
Salt Form	Bitartrate ( ).[1] Note: In solution/MS, the salt dissociates.[1]
Monoisotopic Mass	148.1000
Precursor Ion	149.107
Chirality	(R) and (S) enantiomers exhibit identical achiral MS/MS fragmentation.[1] Chiral chromatography is required for separation.[1]

Experimental Protocol: LC-MS/MS Setup

This protocol ensures optimal ionization and separation of the nornicotine base from its tartrate counter-ion and matrix interferences.

Sample Preparation (Bitartrate Specific)

- Dissociation: The bitartrate salt is highly water-soluble.[1] Dissolve 1 mg/mL in 50:50 Methanol:Water with 0.1% Formic Acid.
- Salt Management: Tartaric acid (
) can form
  ions at
  in negative mode.
  - Critical Step: If performing polarity switching, ensure chromatographic separation of the tartrate void volume peak from nornicotine to prevent source saturation or cross-talk.[1]

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- pH Control: Maintain mobile phase pH > 3.0 to ensure protonation of the pyrrolidine nitrogen (

) without suppressing the pyridine nitrogen (

).

LC-MS Conditions

- Column: HILIC (Hydrophilic Interaction LC) or Biphenyl C18.[1]
  - Why: Biphenyl phases offer superior selectivity for aromatic alkaloids compared to standard C18, crucial for separating Nornicotine from Anabasine.[1]
- Mobile Phase:
  - A: 10 mM Ammonium Formate (pH 3.5).
  - B: Acetonitrile.[1]
- Ionization: ESI Positive Mode (

).

Fragmentation Analysis (ESI-MS/MS)

The fragmentation of nornicotine follows a distinct pathway driven by the stability of the pyridine ring and the lability of the pyrrolidine amine.

Mechanism of Fragmentation[1][2]

- Precursor Selection: The protonated molecule

  at

  is selected.
- Primary Loss (

  ): The pyrrolidine ring opens via the loss of ammonia (17 Da), generating the cation at

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. This is a characteristic "signature" of the secondary amine structure.

- Secondary Stabilization (

  Loss): The

  ion often undergoes dehydrogenation (-2 Da) to form a highly stable conjugated system at

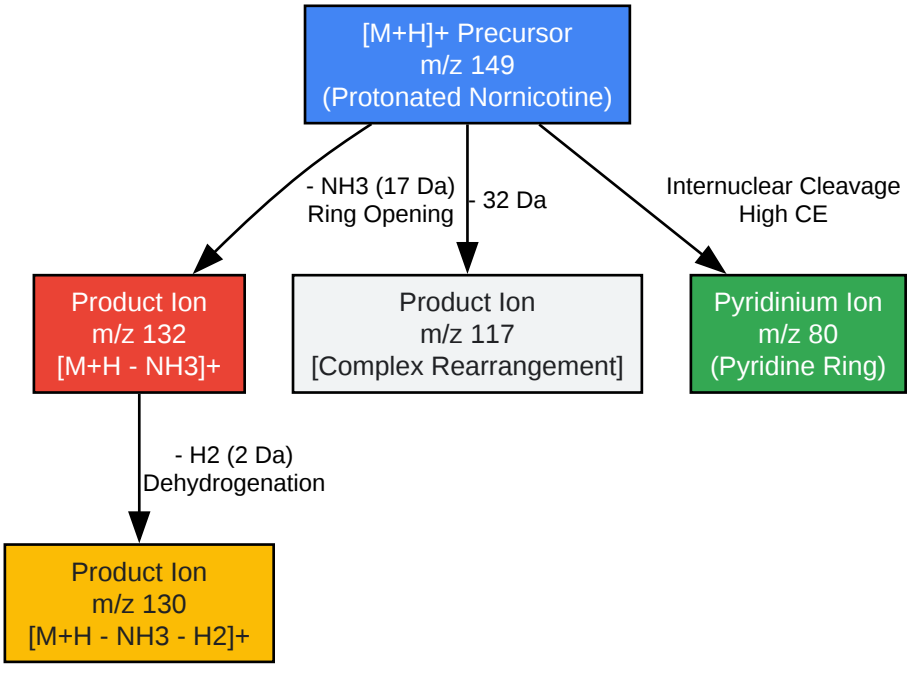
  .

- Ring Cleavage: High collision energy (CE) fractures the internuclear bond, yielding the pyridinium ion at

  .

Fragmentation Pathway Diagram

The following diagram illustrates the proposed fragmentation tree for (R,S)-Nornicotine.



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Caption: ESI-MS/MS fragmentation pathway of protonated Nornicotine (m/z 149). The loss of ammonia (m/z 132) and subsequent dehydrogenation (m/z 130) are the primary quantitation transitions.

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Comparison Guide: Nornicotine vs. Alternatives

Distinguishing nornicotine from its analogs is vital due to isobaric interferences and metabolic relationships.[1]

Quantitative Comparison Table

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Analyte	Precursor ( )	Quant Ion ( )	Qualifier ( )	Key Differentiator
Nornicotine	149.1	130 / 132	80	Unique Precursor Mass (149). Loss of (-17) is dominant.[1]
Nicotine	163.2	132 / 130	106	Precursor +14 Da (Methyl group).[1] Loss of Methylamine (, -31) yields m/z 132.[1]
Anabasine	163.2	144	118	Isobaric with Nicotine.[1] Differentiated by m/z 144 fragment (Piperidine ring loss).[1]
Anatabine	161.2	144	115	Precursor -2 Da vs Nicotine.[1] Contains tetrahydropyridine ring.[1]
Myosmine	147.1	130	117	Precursor -2 Da vs Nornicotine.[1] Lacks pyrrolidine saturation.[1]

Differentiation Strategy

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- Vs. Nicotine: Nornicotine is 14 Da lighter.[1] No chromatographic overlap issues if MS resolution is unit or better.[1]

- Vs. Anabasine: Anabasine is isobaric with Nicotine, not Nornicotine.[1][2] However, in low-resolution MS, high concentrations of Anabasine can create "crosstalk" if source fragmentation occurs.[1]

  - Check: Monitor

    149. If you see a peak at the retention time of Nicotine, it is likely in-source fragmentation of Nicotine (loss of methyl) mimicking Nornicotine.

- Vs. Tartrate Salt: In Negative ESI, Tartaric acid appears at

  149.[1] If your method uses polarity switching, ensure the void volume (where tartrate elutes) is diverted to waste to prevent detector saturation.

References

- National Institute of Standards and Technology (NIST).Nornicotine Mass Spectrum (Electron Ionization). NIST Chemistry WebBook, SRD 69.[1] Available at: [Link]

- Jacob, P., et al. (2016).[1] Quantitation of the Minor Tobacco Alkaloids Nornicotine, Anatabine, and Anabasine in Smokers' Urine by High Throughput Liquid Chromatography–Mass Spectrometry.[1][2] Chemical Research in Toxicology.[1] Available at: [Link]

- Meger, M., et al. (2002).[1] Simultaneous determination of nicotine and eight nicotine metabolites in urine of smokers using liquid chromatography-tandem mass spectrometry. Journal of Chromatography B. Available at: [Link]

- Smyth, W.F., et al. (2007).[1] Characterisation of nicotine and related compounds using electrospray ionisation with ion trap mass spectrometry.[1] Rapid Communications in Mass Spectrometry.[1] Available at: [Link]

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Sources

- 1. massbank.eu [massbank.eu]
- 2. Quantitation of the Minor Tobacco Alkaloids Nornicotine, Anatabine, and Anabasine in Smokers' Urine by High Throughput Liquid Chromatography-Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]

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